

Commercial Suppliers and Technical Guide for 3-Oxoindan-4-carboxylic Acid

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Compound of Interest

Compound Name: 3-Oxoindan-4-carboxylic acid

Cat. No.: B118196

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and potential biological relevance of **3-Oxoindan-4-carboxylic acid** (CAS No. 71005-12-4). This document is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis and drug discovery.

Commercial Availability

3-Oxoindan-4-carboxylic acid is available from several commercial chemical suppliers. The table below summarizes the offerings from a selection of vendors. Please note that availability, purity, and quantity are subject to change and should be verified directly with the suppliers.

Supplier	Catalog Number	Purity	Available Quantities
Santa Cruz Biotechnology	sc-286159	---	Contact Supplier
United States Biological	286159	Highly Purified	Contact Supplier
ChemScene	CS-0076045	97%	5mg, 10mg, 50mg, 100mg, 250mg
Arctom	AG005PDI	---	Contact Supplier
BLD Pharm	BD163328	---	Contact Supplier

Synthesis Methodology

While a specific, detailed experimental protocol for the synthesis of **3-Oxoindan-4-carboxylic acid** is not readily available in the public domain, a plausible synthetic route can be devised based on established organic chemistry principles, particularly intramolecular Friedel-Crafts reactions. A potential pathway could involve the cyclization of a suitably substituted phenylpropanoic acid derivative.

One possible precursor is 2-(2-carboxyethyl)benzoic acid. The synthesis could proceed via an intramolecular Friedel-Crafts acylation.

Proposed Experimental Protocol:

Step 1: Preparation of the Acyl Chloride

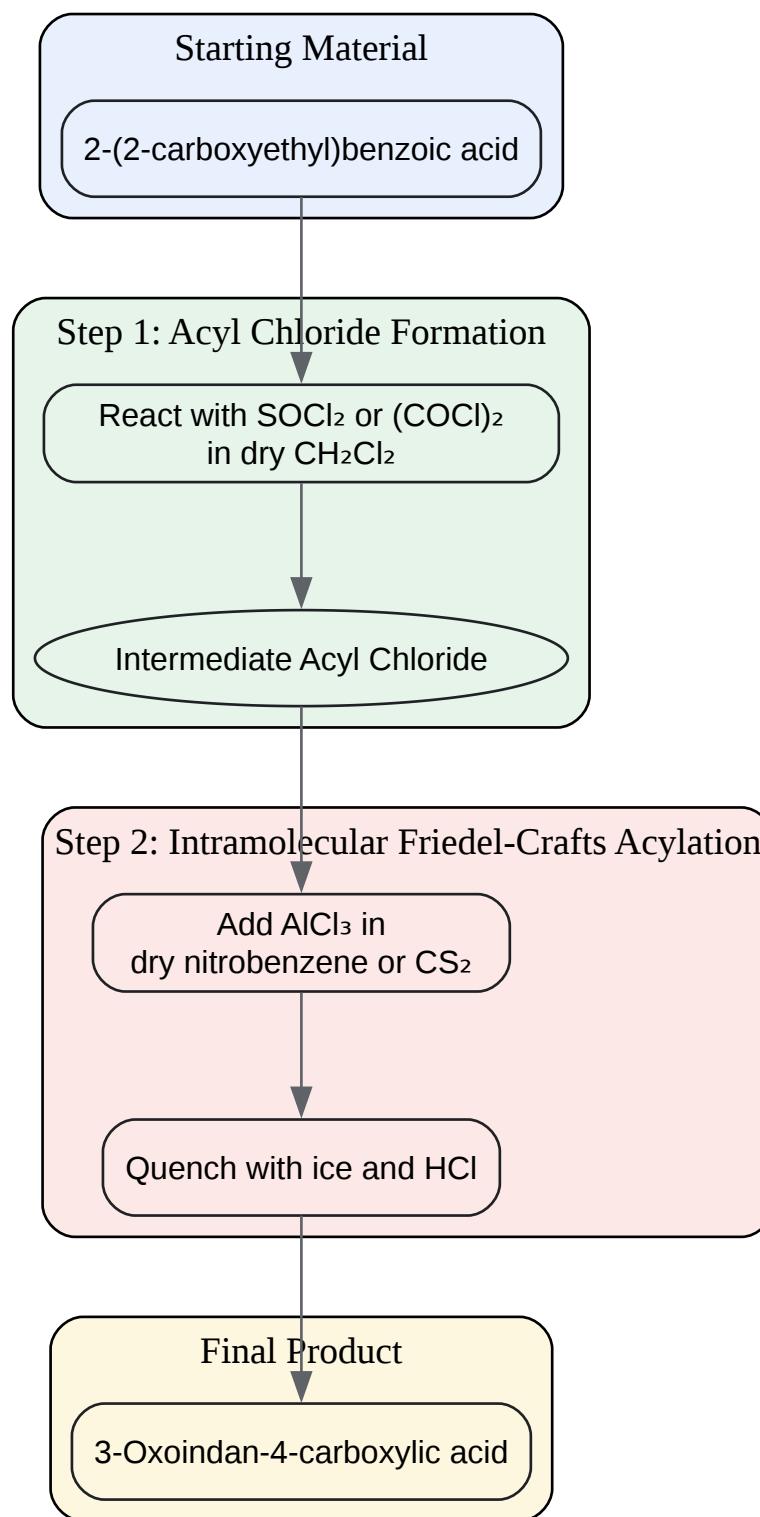
- To a solution of 2-(2-carboxyethyl)benzoic acid in a dry, inert solvent such as dichloromethane (CH_2Cl_2), add an excess of a chlorinating agent like thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$).
- A catalytic amount of N,N-dimethylformamide (DMF) can be added if using oxalyl chloride.
- The reaction mixture is typically stirred at room temperature until the evolution of gas ceases, indicating the formation of the corresponding acyl chloride.

- The excess chlorinating agent and solvent are then removed under reduced pressure.

Step 2: Intramolecular Friedel-Crafts Acylation

- The crude acyl chloride is dissolved in a dry, non-polar solvent suitable for Friedel-Crafts reactions, such as nitrobenzene or carbon disulfide (CS_2).
- The solution is cooled in an ice bath, and a Lewis acid catalyst, most commonly aluminum chloride ($AlCl_3$), is added portion-wise with stirring.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to effect the intramolecular cyclization.
- The reaction is then quenched by carefully pouring it onto crushed ice and acidifying with concentrated hydrochloric acid (HCl).
- The product, **3-Oxoindan-4-carboxylic acid**, is then extracted with an organic solvent, and the organic layer is washed, dried, and concentrated.
- Purification can be achieved by recrystallization from an appropriate solvent system.

This proposed synthesis is illustrated in the workflow diagram below.



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Caption: Proposed synthetic workflow for **3-Oxoindan-4-carboxylic acid**.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the scientific literature detailing the biological activity or the involvement of **3-Oxoindan-4-carboxylic acid** in any particular signaling pathways. However, the indanone scaffold is a common motif in many biologically active compounds. Derivatives of indanone have been reported to exhibit a wide range of pharmacological activities, including anti-inflammatory, antiviral, and anticancer properties.[1]

The carboxylic acid functional group is also a key feature in many drugs, often responsible for interactions with biological targets. It is plausible that **3-Oxoindan-4-carboxylic acid** could serve as a scaffold for the development of novel therapeutic agents. Further research, including in vitro and in vivo studies, would be necessary to elucidate its specific biological targets and mechanism of action.

The logical relationship for investigating the potential of a novel compound like **3-Oxoindan-4-carboxylic acid** in a drug discovery context is outlined below.



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Caption: Drug discovery workflow for a novel chemical entity.

This guide provides a foundational understanding of **3-Oxoindan-4-carboxylic acid** for research and development purposes. Direct consultation with suppliers for the latest product specifications and further experimental investigation into its synthesis and biological properties are recommended for any practical applications.

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References

- 1. Synthesis of 1-indanones with a broad range of biological activity - PMC
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